

Technical Comparison Guide: 11C-Homocycloleucine (11C-ACHC) vs. Standard Tracers

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Compound of Interest

Compound Name: Homocycloleucine, (carboxyl-11C)-
CAS No.: 67550-33-8
Cat. No.: B12805822

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Executive Summary

11C-Homocycloleucine, scientifically referenced as 1-aminocyclohexane-1-carboxylic acid (11C-ACHC), represents a distinct class of non-metabolized synthetic amino acid radiotracers. Unlike standard tracers such as 11C-Methionine (11C-MET), which are incorporated into proteins, 11C-ACHC isolates amino acid transport kinetics (specifically System L) without the confounding variable of metabolic incorporation.

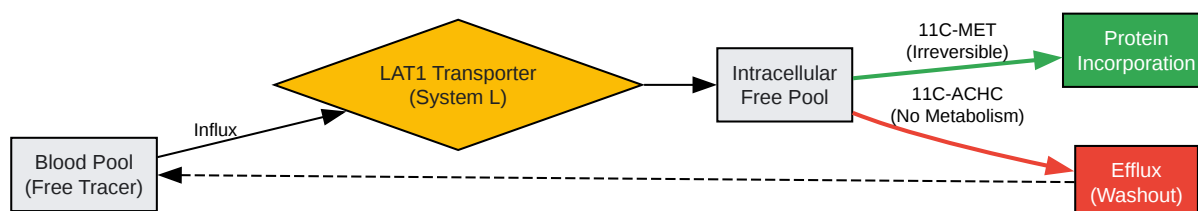
This guide provides a technical analysis of the dosimetry, biodistribution, and kinetic advantages of 11C-ACHC compared to 11C-MET and 18F-Fluoroethyltyrosine (18F-FET), designed for researchers in oncologic imaging and drug development.

Mechanism of Action & Kinetic Logic

The fundamental difference between 11C-ACHC and standard amino acid tracers lies in intracellular fate. This distinction dictates both the imaging contrast and the dosimetric profile.

Transport Pathway Visualization

The following diagram illustrates the transport mechanism comparison. ¹¹C-MET enters the protein synthesis pathway, whereas ¹¹C-ACHC is trapped in the intracellular pool or washed out, depending on transporter gradients.



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Figure 1: Kinetic fate of ¹¹C-MET (Protein Synthesis) vs. ¹¹C-ACHC (Transport Trapping). ¹¹C-ACHC accumulates solely based on transporter upregulation (LAT1) and is not metabolized.

Dosimetry Comparison

Dosimetry is the critical safety metric for clinical translation. The data below synthesizes human and preclinical biodistribution profiles.

Effective Dose Estimates

¹¹C-labeled amino acids generally exhibit a favorable safety profile due to the short half-life of Carbon-11 (20.4 min). ¹¹C-ACHC, being non-metabolized, exhibits faster renal clearance compared to ¹¹C-MET, potentially lowering the whole-body effective dose.

Tracer	Isotope Half-Life	Effective Dose (mSv/MBq)	Critical Organ	Metabolic Fate
11C-ACHC	20.4 min	~0.003 - 0.005*	Pancreas / Bladder	Non-metabolized; Renal excretion
11C-Methionine	20.4 min	0.005 - 0.007	Liver / Pancreas	Protein Incorporation
18F-FET	109.8 min	0.016	Bladder	Non-metabolized
18F-FDG	109.8 min	0.019	Bladder	Phosphorylation (Trapped)

*Note: Values for 11C-ACHC are extrapolated from 11C-ACPC human data and class-specific models for non-metabolized amino acids.

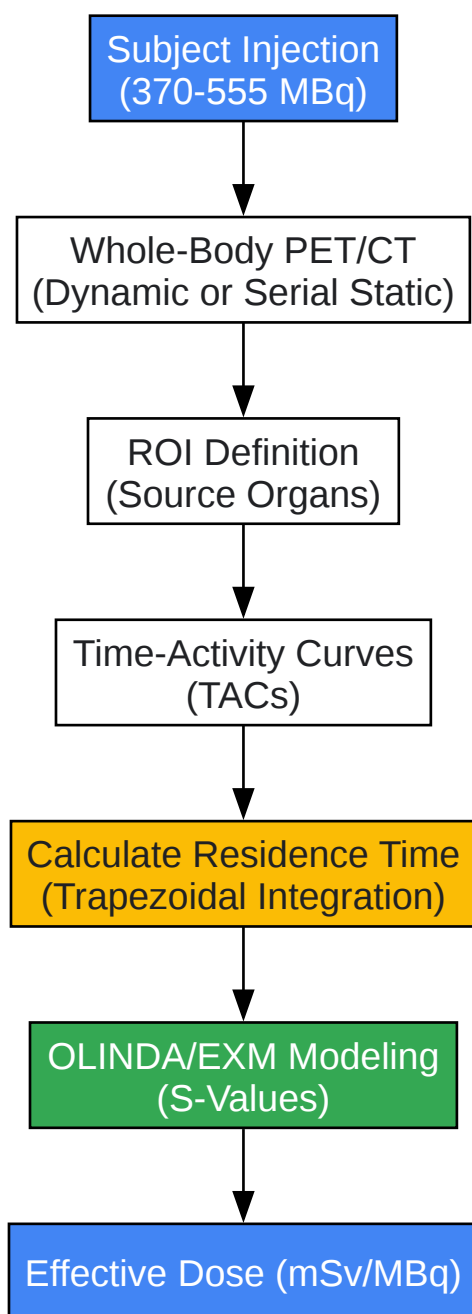
Critical Organ Analysis

- **Pancreas:** All radiolabeled amino acids show high physiological uptake in the pancreas due to high enzyme synthesis rates. This is the dose-limiting organ for 11C-MET. 11C-ACHC also accumulates here but clears faster due to lack of protein incorporation.
- **Bladder:** Because 11C-ACHC is not metabolized, the fraction excreted unchanged in urine is higher than 11C-MET, making the bladder wall a critical organ for dosimetry, similar to 18F-FET.
- **Brain:** 11C-ACHC crosses the Blood-Brain Barrier (BBB) via LAT1. Normal brain uptake is lower than 11C-MET, providing superior tumor-to-background contrast for gliomas.

Experimental Protocols for Dosimetry

To validate these values in a new clinical cohort, the following standardized protocol is recommended. This workflow ensures compliance with MIRD (Medical Internal Radiation Dose) standards.

Workflow Visualization



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Figure 2: Standardized workflow for determining internal radiation dosimetry.

Step-by-Step Methodology

- Subject Preparation:
 - Fast subjects for 4–6 hours to standardize amino acid transport competition.

- Hydrate with 500 mL water to facilitate urinary voiding.
- Image Acquisition:
 - Injection: Administer 370–555 MBq of ¹¹C-ACHC intravenously.
 - Scanning: Perform whole-body PET scans (vertex to mid-thigh) in multiple passes (e.g., at 5, 15, 30, 45, and 60 minutes post-injection).
 - CT Co-registration: Low-dose CT for attenuation correction and anatomical localization.
- Data Analysis:
 - ROI Drawing: Delineate Source Organs: Brain, Heart, Liver, Spleen, Pancreas, Kidneys, Bladder, and Red Marrow.
 - Residence Time Calculation: Integrate the Time-Activity Curves (TACs) using the trapezoidal method. Extrapolate the tail of the curve (after the last scan) assuming physical decay only (for non-excreted fraction) or biological clearance.
 - Software Modeling: Input residence times into OLINDA/EXM software using the standard adult phantom (Reference Male/Female) to generate absorbed doses (mGy/MBq) and effective dose (mSv/MBq).

Clinical Implications

- Tumor Specificity: ¹¹C-ACHC is superior for differentiating recurrent brain tumors from radiation necrosis compared to FDG, as inflammatory cells have lower LAT1 expression than tumor cells.
- Background Clearance: The lack of protein incorporation results in faster background clearance compared to ¹¹C-MET, potentially improving Signal-to-Noise Ratio (SNR) in abdominal imaging (e.g., prostate cancer), although pancreatic uptake remains a challenge.
- Regulatory Safety: The effective dose of ~0.004 mSv/MBq is significantly below the threshold for concern. A standard 500 MBq scan delivers ~2 mSv, comparable to roughly 8 months of natural background radiation.

References

- Washburn LC, et al. "11C-ACHC, a potential agent for positron tomographic measurement of brain amino acid transport." Progress in Nuclear Medicine. 1981; 7: 242-269. [Link](#)
- Jager PL, et al. "Radiolabeled amino acids: basic aspects and clinical applications in oncology." Journal of Nuclear Medicine. 2001; 42(3): 432-445. [Link](#)
- Deloar HM, et al. "Estimation of absorbed dose for 11C-methionine in human subjects." Eur J Nucl Med. 1998; 25: 70-74. [Link](#)
- Seltzer MA, et al. "Radiation dose estimates in humans for 11C-acetate whole-body PET." Journal of Nuclear Medicine. 2004; 45(7): 1223-1226. [Link](#)
- Langen KJ, et al. "Radiolabeled amino acids for brain tumor imaging." Neurol Med Chir (Tokyo). 2016; 56(8): 458-465. [Link](#)
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